

phenoxyacetyl chloride safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Phenoxyacetyl chloride*

Cat. No.: *B1580938*

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An In-depth Technical Guide to the Safe Handling of **Phenoxyacetyl Chloride**

For researchers, scientists, and drug development professionals, the safe handling of reactive chemical reagents is paramount. **Phenoxyacetyl chloride** (CAS No. 701-99-5) is a valuable intermediate in organic synthesis, notably in the production of pharmaceuticals and herbicides. [1][2][3] However, its reactivity, particularly its violent reaction with water and its corrosive nature, necessitates strict adherence to safety protocols. [3][4][5] This guide provides a comprehensive overview of the safety data and handling precautions for **phenoxyacetyl chloride**, compiled from various safety data sheets (SDS).

Hazard Identification and Classification

Phenoxyacetyl chloride is classified as a hazardous chemical and requires careful handling. [5] It is known to cause severe skin burns and eye damage, and may also cause respiratory irritation. [3][5][6] The compound reacts violently with water. [3][4]

Table 1: GHS Hazard Classification

Classification	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[5][6]
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage[5]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation[5][6]
Corrosive to metals	1	H290: May be corrosive to metals
Acute toxicity, oral	4	H302: Harmful if swallowed[7]

Source: Compiled from multiple safety data sheets.[5][6][7]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **phenoxyacetyl chloride** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties of **Phenoxyacetyl Chloride**

Property	Value	Source(s)
CAS Number	701-99-5	[4][5][8]
Molecular Formula	C ₈ H ₇ ClO ₂	[4][5][6]
Molecular Weight	170.59 g/mol	[4][6]
Appearance	Colorless to pale yellow or brown liquid	[1]
Odor	Pungent	[1]
Melting Point	28 - 30 °C	[4]
Boiling Point	225-226 °C (lit.)	[2]
Density	1.235 g/mL at 25 °C (lit.)	[2]
Flash Point	84 °C to 108.3 °C	[1][4]
Vapor Pressure	0.1±0.4 mmHg at 25°C	[4]
Vapor Density	5.88	[5]
Refractive Index	n _{20/D} 1.534 (lit.)	[2]
Solubility	Soluble in organic solvents (ethanol, ether); Insoluble in water	[1]
Reactivity with Water	Reacts violently with water	[3][4][5]

Handling and Storage Protocols

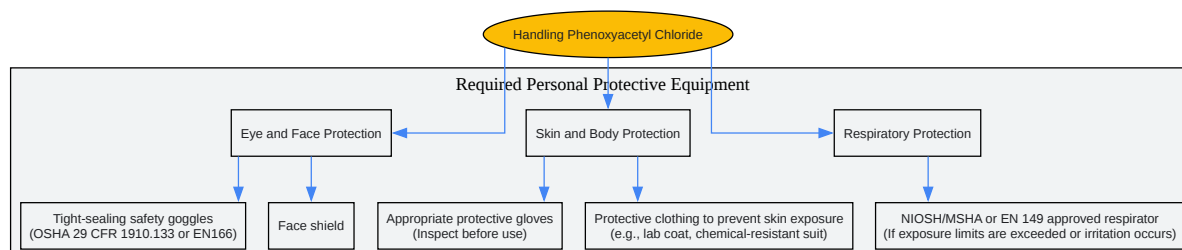
Adherence to proper handling and storage protocols is critical to minimize risks associated with **phenoxyacetyl chloride**.

Engineering Controls

All handling should be performed in a well-ventilated place, preferably within a chemical fume hood.[8][9] Ensure that eyewash stations and safety showers are in close proximity to the workstation.[1][5]

Personal Protective Equipment (PPE) Protocol

The selection and use of appropriate PPE is mandatory to prevent contact.



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Caption: Personal Protective Equipment (PPE) selection workflow.

General Handling Procedures

- Wash hands and any exposed skin thoroughly after handling.^{[5][8][9]}
- Avoid contact with skin, eyes, and clothing.^{[3][9][10]}
- Do not breathe dust, fumes, gas, mist, or vapors.^{[5][8][9]}
- Do not ingest the substance. If swallowed, seek immediate medical assistance.^[8]
- Crucially, do not allow contact with water or moisture.^{[5][8]}

Storage Requirements

- Store in a cool, dry, and well-ventilated area.^{[3][5][8]}
- Keep containers tightly closed.^{[3][5][8]}

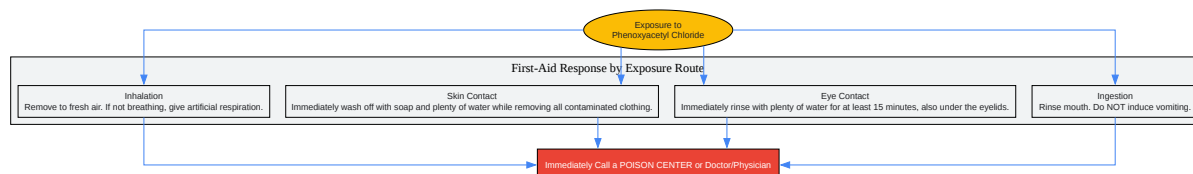
- Store in a designated corrosives area.[8]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, alcohols, amines, and water.[1][5]
- The product is moisture-sensitive; exposure to moist air or water should be avoided.[1][3][5]

Emergency and First-Aid Procedures

Immediate and appropriate response to an exposure or spill is critical. Always show the Safety Data Sheet to the attending medical professional.[5][8]

First-Aid Measures

Immediate medical attention is required for any exposure.[5][8]



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Caption: First-aid response workflow for exposure incidents.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Use the personal protective equipment outlined in section 4.2. Avoid breathing vapors and prevent contact with skin and eyes.[3][8][11]

- Environmental Precautions: Do not let the product enter drains or contaminate the ground water system.[3][8]
- Containment and Cleaning: Absorb the spillage with inert material (e.g., dry sand, earth).[9] Do not expose the spill to water.[5][8] Collect the absorbed material and shovel it into suitable, closed containers for disposal.[3][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[5][9]
- Unsuitable Extinguishing Media: Do not use water, as it reacts violently with the substance.[3]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, such as carbon oxides and hydrogen chloride.[5][8]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[5][8]

Stability and Reactivity

- Reactivity: Reacts violently with water.[5]
- Chemical Stability: The substance is sensitive to moisture.[1][5] It is stable under recommended storage conditions.[3]
- Conditions to Avoid: Exposure to moist air or water is the primary condition to avoid.[1][5]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, alcohols, amines, and water.[1][5]
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide, carbon dioxide, and hydrogen chloride gas.[5]

Toxicological Information

The toxicological properties have not been fully investigated.[7][8] The primary known effects are corrosive burns to the skin, eyes, and mucous membranes.[3][8] Inhalation may cause respiratory irritation.[3][5] No components are listed as carcinogens by IARC, ACGIH, NTP, or OSHA at levels greater than or equal to 0.1%.[7][8]

Disposal Considerations

Waste material must be disposed of in accordance with local, regional, and national hazardous waste regulations.[8] It is recommended to use a licensed professional waste disposal service.[7] Do not empty into drains.[8] Contaminated packaging should be disposed of as unused product.[7]

Transport Information

Phenoxyacetyl chloride is regulated as a hazardous material for transportation.

Table 3: Transport Information

Regulation	UN Number	Proper Shipping Name	Transport Hazard Class	Packing Group
ADR/RID	UN 3265	Corrosive liquid, acidic, organic, n.o.s. (Phenoxyacetyl chloride)	8	II
IMDG	UN 3265	Corrosive liquid, acidic, organic, n.o.s. (Phenoxyacetyl chloride)	8	II
IATA	UN 3265	Corrosive liquid, acidic, organic, n.o.s. (Phenoxyacetyl chloride)	8	II

Source: Compiled from Angene Chemical SDS.[7]

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) provided by your supplier before handling **phenoxyacetyl chloride**.

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